

Personal protective equipment for handling (4-Methylphenyl)acetaldehyde

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Compound of Interest

Compound Name: (4-Methylphenyl)acetaldehyde

Cat. No.: B094764

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Essential Safety and Handling Guide for (4-Methylphenyl)acetaldehyde

This document provides critical safety, handling, and disposal information for **(4-Methylphenyl)acetaldehyde** (CAS 104-09-6), tailored for laboratory and research professionals. Adherence to these guidelines is essential for ensuring personal safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

(4-Methylphenyl)acetaldehyde is classified as a hazardous substance. It can cause serious eye irritation, skin irritation, and may trigger an allergic skin reaction.[1][2] It is also harmful if swallowed and may cause respiratory irritation.[2] Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Rationale & Best Practices
Eye & Face	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn over goggles when there is a significant splash hazard.[3][4]	Protects against splashes and vapors that can cause serious eye damage or irritation.[1][2]
Skin & Body	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron.[3][4] Long pants and fully enclosed, chemical-resistant footwear are required.[3][5]	Prevents skin contact, which can cause irritation and allergic reactions.[1][2] Contaminated clothing should be removed immediately and washed before reuse.[2]
Respiratory	All handling should be performed in a well-ventilated area, preferably within a certified chemical fume hood.[6][7][8]	Minimizes inhalation of vapors, which can cause respiratory tract irritation.[2] If a fume hood is not available or if exposure limits may be exceeded, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.[3][7]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for mitigating risks associated with (4-Methylphenyl)acetaldehyde.

Experimental Protocol for Safe Handling

1. Preparation and Precautionary Measures:

- Ensure a certified chemical fume hood is operational.[7]

- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[6][7]
- Assemble all necessary equipment and reagents before handling the chemical.
- Don the appropriate PPE as specified in Table 1.
- Ensure all containers are properly labeled.

2. Handling and Usage:

- Conduct all transfers and manipulations of **(4-Methylphenyl)acetaldehyde** inside the chemical fume hood.[8]
- Use non-sparking tools and explosion-proof equipment, as the compound may be combustible.[4][9]
- Ground and bond containers and receiving equipment during transfers to prevent static discharge.[4][6][9]
- Keep containers tightly closed when not in use to minimize vapor release.[2][4][6]
- Avoid contact with skin, eyes, and clothing.[6] Avoid breathing any vapors or mists.[4][9]
- Wash hands thoroughly with soap and water immediately after handling.[2]

3. Spill Response:

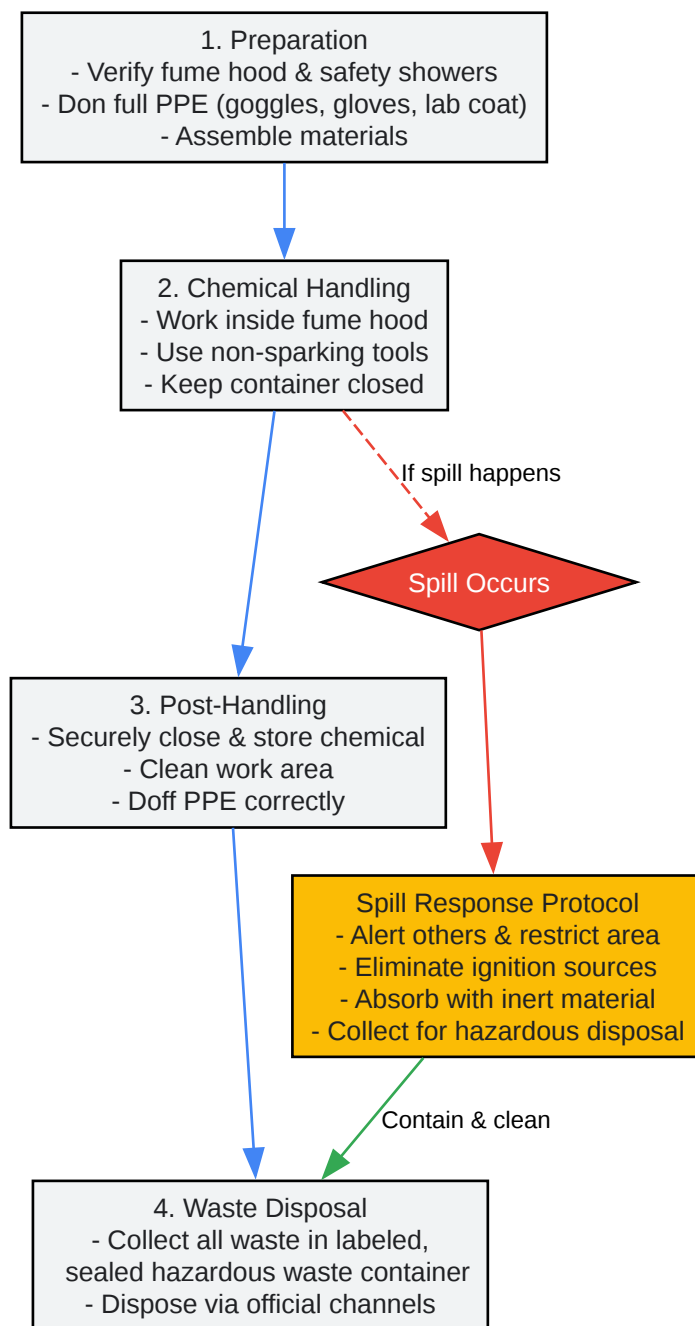
- Immediately alert personnel in the vicinity and restrict access to the area.
- Eliminate all ignition sources.[7]
- Wearing full PPE, including respiratory protection if necessary, contain the spill.
- Absorb the spilled material with an inert, non-combustible absorbent such as sand, diatomite, or universal binders.[8][9]
- Collect the absorbed material and spill debris into a designated, sealable hazardous waste container.[7]
- Clean the spill area thoroughly.

Storage and Disposal Plan

- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [2][4][6] The container must be kept tightly closed.[2] Store in a locked cabinet or designated secure area.[2][9]
- Disposal: All waste, including empty containers and contaminated materials, must be treated as hazardous waste.[8] Dispose of contents and containers in accordance with all local,

regional, and national regulations.[2][8] Do not allow the chemical to enter drains or waterways.[8]

Safe Handling Workflow



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Caption: Workflow for the safe handling and disposal of **(4-Methylphenyl)acetaldehyde**.

Chemical and Physical Properties

Understanding the properties of **(4-Methylphenyl)acetaldehyde** is fundamental to its safe handling and storage.

Table 2: Physicochemical Data for **(4-Methylphenyl)acetaldehyde**

Property	Value	Source(s)
CAS Number	104-09-6	[1][10][11]
Molecular Formula	C ₉ H ₁₀ O	[1][10][11][12]
Molecular Weight	134.18 g/mol	[1][11]
Appearance	Colorless liquid or solid	[11]
Boiling Point	221-222 °C (at 760 mm Hg)	[11][13]
Melting Point	40 °C	[11][13]
Flash Point	109.5 °C	[11]
Solubility	Insoluble in water; Soluble in oils and ethanol	[1]
Synonyms	p-Tolylacetaldehyde, 4-Methylbenzeneacetaldehyde	[12][14]

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